

# An In-depth Technical Guide to Zinc Palmitate: CAS Number and Safety Data

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## Compound of Interest

Compound Name: Zinc palmitate

Cat. No.: B1588427

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## Introduction

**Zinc palmitate**, a zinc salt of the saturated fatty acid palmitic acid, is a chemical compound with a broad range of applications, including in the formulation of cosmetics, plastics, and rubber. For researchers and professionals in drug development and chemical safety, a thorough understanding of its properties and potential hazards is paramount. This technical guide provides a comprehensive overview of **zinc palmitate**, focusing on its Chemical Abstracts Service (CAS) number and detailed safety data, presented in a format conducive to scientific and research applications.

## Chemical Identification

CAS Number: 4991-47-3<sup>[1]</sup>

The unique CAS number 4991-47-3 is assigned to **zinc palmitate**, ensuring its unambiguous identification in chemical databases and scientific literature.

## Physicochemical Properties

**Zinc palmitate** is a white, amorphous powder. It is insoluble in water and alcohol but slightly soluble in benzene and toluene. Key physicochemical data are summarized in the table below for easy reference.

Property	Value	Source
Molecular Formula	C32H62O4Zn	PubChem
Molecular Weight	576.22 g/mol	PubChem
Appearance	White to light yellow powder or crystals	Tokyo Chemical Industry Co., Ltd.
Solubility	Insoluble in water and alcohol; slightly soluble in benzene and toluene.	ChemicalBook
Melting Point	132.4 °C	ChemicalBook
Boiling Point	340.6 °C (estimated)	The Good Scents Company
Flash Point	154.1 °C (estimated)	Chemsrvc

## Safety Data



### GHS Classification

According to the Globally Harmonized System of Classification and Labelling of Chemicals (GHS), **zinc palmitate** is classified with the following hazards:

- Serious eye irritation (Category 2) - H319: Causes serious eye irritation.[2][3]
- Hazardous to the aquatic environment, acute hazard (Category 1) - H400: Very toxic to aquatic life.[3]
- Hazardous to the aquatic environment, long-term hazard (Category 1) - H410: Very toxic to aquatic life with long lasting effects.[2][3]

Signal Word: Warning[2][3]

Hazard Pictograms:

-  alt text
-  alt text

## Toxicological Data

Quantitative toxicological data for pure **zinc palmitate** is limited. However, data for similar compounds and related zinc salts provide valuable insights. A safety data sheet for a product containing **zinc palmitate** reported an oral LD50 in rats as >2,000 mg/kg and indicated no skin or eye irritation in rabbits based on OECD Test Guidelines 404 and 405, respectively. It is important to note that this data is for a specific formulation and may not be representative of the pure compound. The Cosmetic Ingredient Review has also stated that the dermal LD50 of zinc stearate, a chemically similar compound, is >2000 mg/kg in rabbits, and the oral LD50 is >5 g/kg in rats.[4][5]

Endpoint	Species	Route	Value	Source
Acute Oral Toxicity (LD50)	Rat	Oral	> 2,000 mg/kg (for a formulation)	Sigma-Aldrich SDS
Acute Dermal Toxicity (LD50)	Rabbit	Dermal	> 2000 mg/kg (for zinc stearate)	Cosmetic Ingredient Review
Acute Inhalation Toxicity (LC50)	Rat	Inhalation	No data available	ChemicalBook

## Ecotoxicological Data

Specific ecotoxicity data for **zinc palmitate** is not readily available. However, the GHS classification indicates that it is very toxic to aquatic life with long-lasting effects. The toxicity of zinc compounds in aquatic environments is highly dependent on water chemistry, such as pH and hardness. The 48-hour median effective concentration (EC50) for *Daphnia magna* exposed to zinc ions has been reported to range from 608 to 713 µg/L.[2] For algae, the 72-hour EC50 for growth inhibition by zinc can range from 6.2 to 184 µg/L, depending on the conditions. The 96-hour median lethal concentration (LC50) for fish exposed to zinc varies widely, from 51 to 81,000 µg/L.

## Experimental Protocols

## OECD Guideline 405: Acute Eye Irritation/Corrosion

The assessment of the eye irritation potential of a substance like **zinc palmitate** typically follows the OECD Test Guideline 405. This protocol is designed to evaluate the potential for a substance to cause reversible or irreversible eye damage.

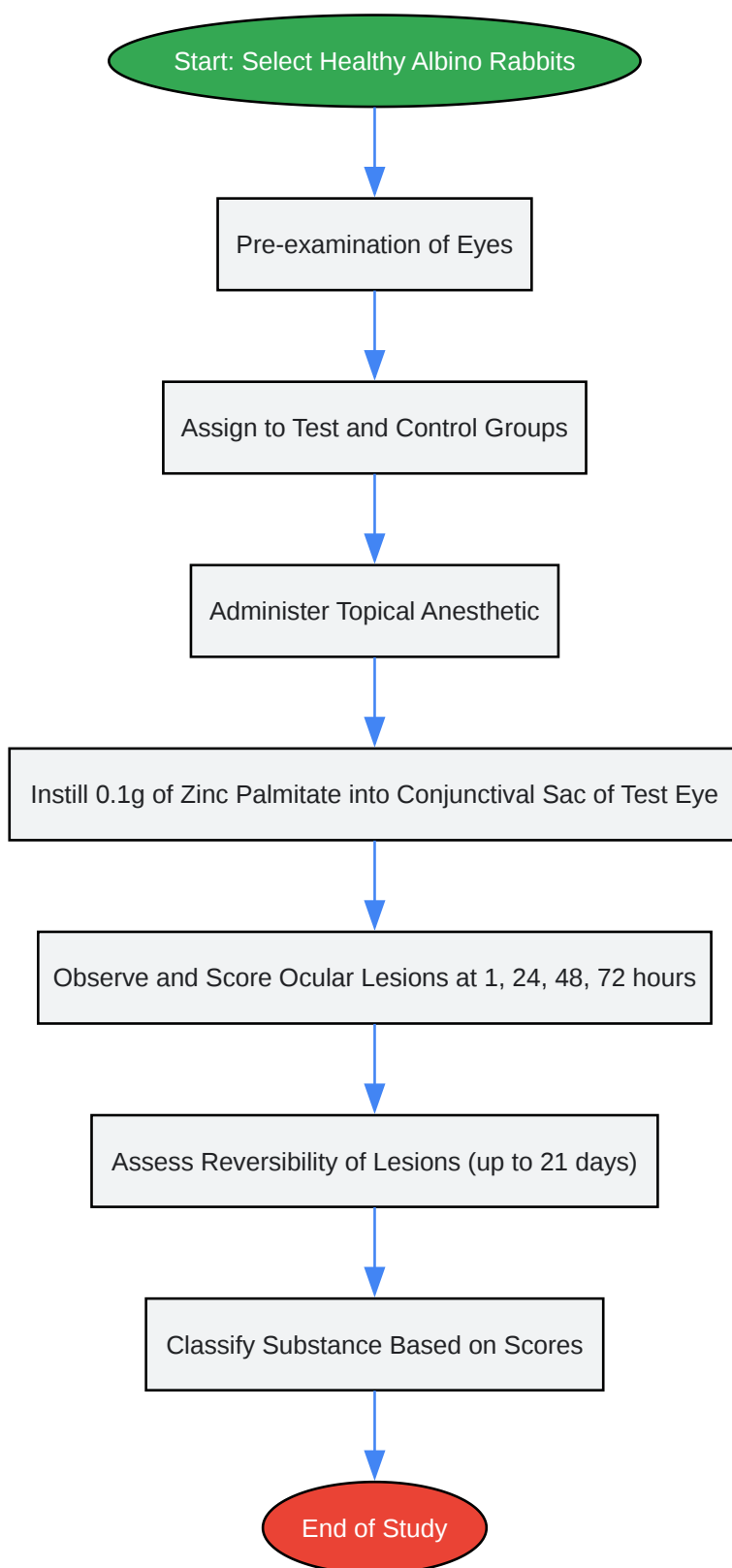
### Principle of the Test:

A single dose of the test substance is applied to the conjunctival sac of one eye of an experimental animal, typically an albino rabbit. The other eye remains untreated and serves as a control.<sup>[6]</sup><sup>[7]</sup>

### Methodology:

- **Animal Selection:** Healthy, young adult albino rabbits are used for the test.<sup>[8]</sup>
- **Dose Administration:** A specified amount of the test substance (typically 0.1 mL for liquids or 0.1 g for solids) is instilled into the conjunctival sac of one eye after gently pulling the lower eyelid away from the eyeball. The eyelids are then held together for about one second.<sup>[8]</sup>
- **Observation:** The eyes are examined at 1, 24, 48, and 72 hours after application.<sup>[7]</sup> If irritation persists, observations may continue for up to 21 days.
- **Scoring:** Ocular lesions of the cornea (opacity), iris, and conjunctiva (redness and swelling) are scored at each observation point according to a standardized system.
- **Classification:** The substance is classified as an irritant or non-irritant based on the severity and reversibility of the observed ocular lesions.

Diagram of the Experimental Workflow for OECD 405:



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Caption: Workflow for OECD Guideline 405 Acute Eye Irritation Test.

## Potential Signaling Pathways

While direct studies on the signaling pathways affected by **zinc palmitate** are scarce, the individual components, zinc and palmitic acid, are known to influence several key cellular pathways.

### Palmitic Acid-Induced Pathways:

Palmitic acid, a saturated fatty acid, has been shown to activate inflammatory pathways. It can act as a ligand for Toll-like receptor 4 (TLR4), leading to the activation of downstream signaling cascades that involve nuclear factor-kappa B (NF- $\kappa$ B) and mitogen-activated protein kinases (MAPKs). This activation results in the production of pro-inflammatory cytokines.

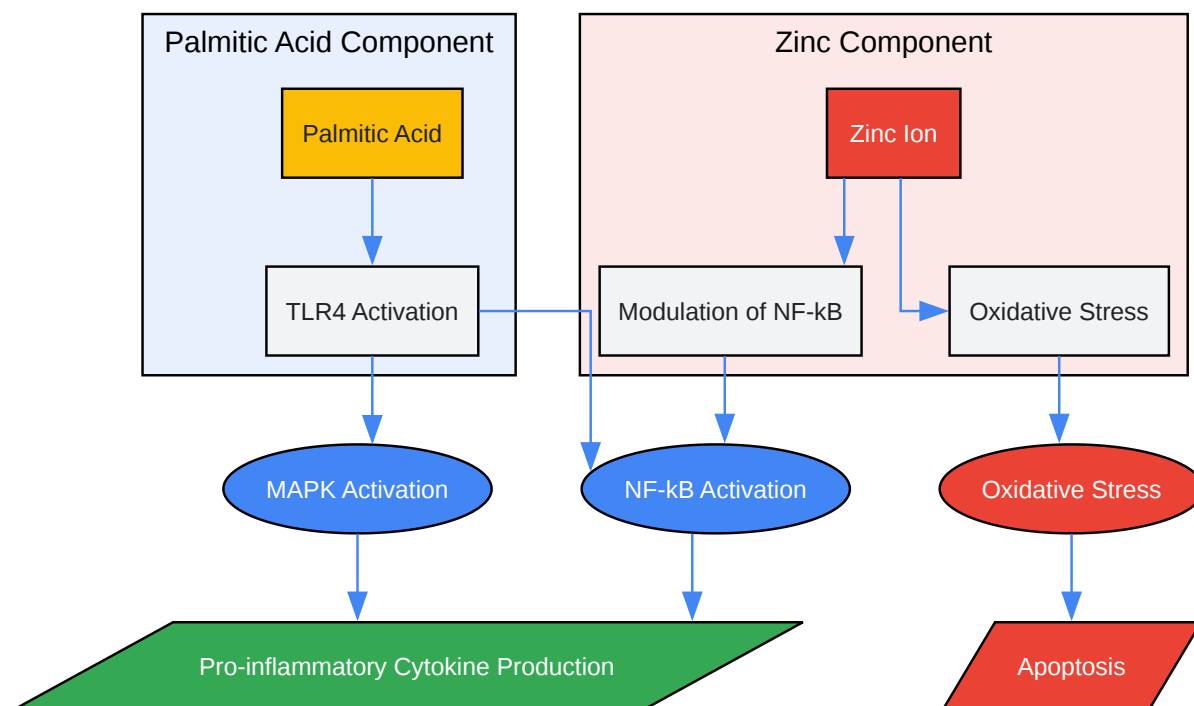
### Zinc-Modulated Pathways:

Zinc is an essential trace element that plays a crucial role in numerous cellular processes, including immune function and signal transduction. It is known to modulate the NF- $\kappa$ B signaling pathway.[3] Zinc can also exert antioxidant effects by inducing the expression of metallothioneins, which are cysteine-rich proteins that can scavenge reactive oxygen species (ROS).[9][10] However, excessive intracellular zinc can lead to oxidative stress and apoptosis.

### Hypothesized Combined Effect:

Given the known activities of its components, it is plausible that **zinc palmitate** could modulate inflammatory and oxidative stress pathways. The palmitate moiety may initiate an inflammatory response via TLR4 and NF- $\kappa$ B, while the zinc ion could either potentiate or mitigate this response depending on its intracellular concentration and the cellular context.

### Diagram of Potential Signaling Pathways:



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Caption: Potential signaling pathways affected by **zinc palmitate** components.

## Handling and Safety Precautions

Given the GHS classification, appropriate personal protective equipment (PPE) should be used when handling **zinc palmitate**, including:

- Eye Protection: Tightly fitting safety goggles.[1]
- Skin Protection: Protective gloves and clothing.[1]
- Respiratory Protection: If dust is generated, a suitable respirator should be worn.

Engineering controls, such as adequate ventilation, should be in place to minimize exposure. In case of contact, standard first aid measures should be followed:

- Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing and seek medical attention.[1]

- Skin Contact: Wash with plenty of soap and water.
- Inhalation: Move to fresh air. If breathing is difficult, give oxygen.[1]
- Ingestion: Do NOT induce vomiting. Rinse mouth and seek medical attention.[1]

## Conclusion

This technical guide provides essential information on the CAS number and safety data of **zinc palmitate** for researchers, scientists, and drug development professionals. The compound is identified by CAS number 4991-47-3 and is classified as a serious eye irritant and very toxic to aquatic life. While specific quantitative toxicity data for the pure compound is limited, information from related compounds provides a basis for risk assessment. The potential for **zinc palmitate** to modulate inflammatory and oxidative stress signaling pathways warrants further investigation. Strict adherence to safety precautions is necessary when handling this compound to mitigate potential risks.

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